

An In-depth Technical Guide to 2-Methoxy-5-nitropyridin-4-ol

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Compound of Interest

Compound Name: 2-Methoxy-5-nitropyridin-4-ol

CAS No.: 1374652-16-0

Cat. No.: B595659

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methoxy-5-nitropyridin-4-ol**, a substituted pyridine derivative of interest in synthetic and medicinal chemistry. Due to its potential as a versatile building block, this guide will delve into its chemical identity, proposed synthetic pathways, predicted physicochemical properties, and prospective applications, drawing upon established principles of heterocyclic chemistry and data from analogous structures.

Chemical Identity and Nomenclature

Precise identification is paramount in scientific research. While a dedicated CAS number for **2-Methoxy-5-nitropyridin-4-ol** is not readily found in major chemical databases, indicating its status as a potentially novel or less-common compound, its structure can be unambiguously defined.

The systematic IUPAC (International Union of Pure and Applied Chemistry) name for this compound is **2-methoxy-5-nitropyridin-4-ol**. This name is derived from the pyridine core, with

substituents numbered to give the lowest possible locants, starting from the heteroatom.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-methoxy-5-nitropyridin-4-ol
Molecular Formula	C ₆ H ₆ N ₂ O ₄
Molecular Weight	170.12 g/mol
Canonical SMILES	<chem>COC1=NC=C(C(=C1)O)[O-]</chem>
InChI Key	(Not available)
CAS Number	(Not assigned)

Physicochemical and Spectroscopic Profile (Predicted)

The properties of **2-Methoxy-5-nitropyridin-4-ol** are dictated by the interplay of its functional groups—a methoxy group, a nitro group, and a hydroxyl group—on the electron-deficient pyridine ring.

Table 2: Predicted Physicochemical Properties

Property	Predicted Value/Characteristic	Rationale
Appearance	Pale yellow to orange solid	The nitro group is a chromophore that often imparts color.
Solubility	Soluble in polar organic solvents (e.g., DMSO, DMF, methanol). Limited solubility in water.	The hydroxyl group can participate in hydrogen bonding, enhancing solubility in polar solvents.
Acidity (pKa)	The pyridinolic proton is expected to be acidic.	The electron-withdrawing nitro group and the pyridine ring nitrogen increase the acidity of the hydroxyl group.
Boiling Point	High, with decomposition likely at elevated temperatures.	The presence of polar functional groups and potential for intermolecular hydrogen bonding leads to a high boiling point.
Melting Point	Expected to be a solid with a defined melting point.	Crystalline solids of similar complexity typically have melting points in the range of 100-200 °C.

Predicted Spectroscopic Data

For researchers undertaking the synthesis of this compound, the following spectroscopic signatures would be critical for its characterization:

- ¹H NMR: Protons on the pyridine ring will appear in the aromatic region, with their chemical shifts influenced by the electronic effects of the substituents. The methoxy group will present as a singlet, typically in the range of 3.8-4.2 ppm. The hydroxyl proton will be a broad singlet, and its chemical shift will be dependent on the solvent and concentration.

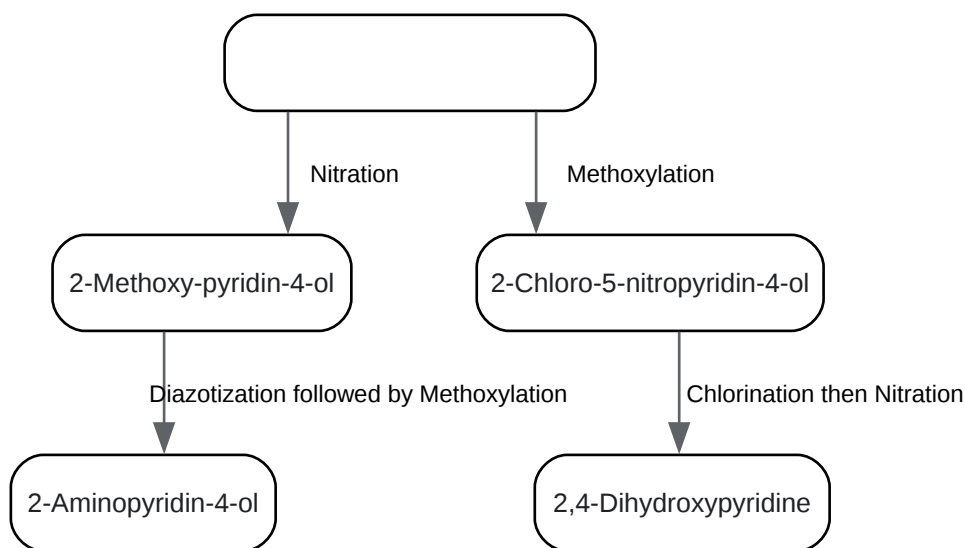
- ^{13}C NMR: The spectrum will show six distinct carbon signals corresponding to the pyridine ring and the methoxy group. The carbon bearing the nitro group will be significantly downfield.
- IR Spectroscopy: Characteristic vibrational bands will include O-H stretching (broad, $\sim 3200\text{--}3500\text{ cm}^{-1}$), C-H stretching ($\sim 2800\text{--}3100\text{ cm}^{-1}$), asymmetric and symmetric N-O stretching of the nitro group (~ 1550 and $\sim 1350\text{ cm}^{-1}$), and C=C/C=N stretching of the aromatic ring ($\sim 1400\text{--}1600\text{ cm}^{-1}$).
- Mass Spectrometry: The molecular ion peak (M^+) would be observed at $m/z = 170.12$. Fragmentation patterns would likely involve the loss of the methoxy and nitro groups.

Proposed Synthetic Strategies

The synthesis of **2-Methoxy-5-nitropyridin-4-ol** can be approached through several logical pathways, leveraging known reactions in pyridine chemistry. A plausible and efficient route would start from a readily available substituted pyridine.

Retrosynthetic Analysis

A logical retrosynthetic approach would involve the late-stage introduction of the nitro group due to its activating and directing effects.

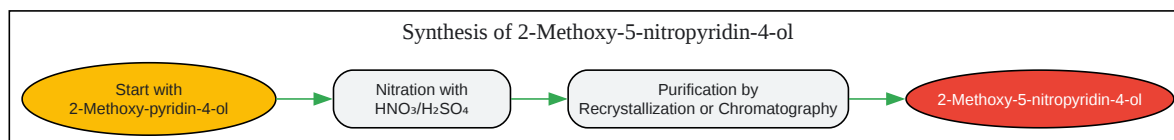


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Caption: Retrosynthetic analysis of **2-Methoxy-5-nitropyridin-4-ol**.

Detailed Synthetic Protocol: A Proposed Route

This proposed workflow begins with the nitration of a suitable precursor.



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Caption: Proposed workflow for the synthesis of **2-Methoxy-5-nitropyridin-4-ol**.

Step-by-Step Methodology:

- Nitration of 2-Methoxy-pyridin-4-ol:
 - To a stirred solution of 2-Methoxy-pyridin-4-ol in concentrated sulfuric acid, cooled to 0-5 °C, a mixture of concentrated nitric acid and sulfuric acid is added dropwise.
 - Causality: The methoxy group is an ortho-, para-director. In the pyridine ring, the positions ortho and para to the methoxy group are activated towards electrophilic substitution. The presence of the hydroxyl group at position 4 will also influence the regioselectivity. Nitration is expected to occur at position 5. The use of a nitrating mixture at low temperatures is a standard and effective method for the controlled nitration of activated aromatic systems, minimizing side reactions.
 - The reaction mixture is stirred at a controlled temperature until the starting material is consumed (monitored by TLC or LC-MS).
 - The reaction is then quenched by pouring it onto crushed ice, leading to the precipitation of the crude product.
- Purification:

- The crude product is collected by filtration, washed with cold water to remove residual acid, and dried.
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.
- Self-Validation: The purity of the final compound should be confirmed by analytical techniques such as melting point determination, NMR spectroscopy, and mass spectrometry to ensure the correct structure and absence of impurities.

Potential Applications in Research and Development

Substituted nitropyridines are valuable intermediates in the synthesis of pharmaceuticals and agrochemicals.^[1] The functional groups of **2-Methoxy-5-nitropyridin-4-ol** make it a promising scaffold for further chemical elaboration.

Medicinal Chemistry

- **Kinase Inhibitors:** The pyridine scaffold is a common feature in many kinase inhibitors used in oncology. The nitro group can be reduced to an amine, which can then be further functionalized to interact with the hinge region of a kinase. Derivatives of similar compounds, like 2-Methoxy-5-nitropyridine, have been explored as potential protein tyrosine kinase inhibitors.^[1]
- **Anti-infective Agents:** The nitropyridine moiety is present in some anti-infective drugs. This compound could serve as a starting material for the synthesis of novel antibacterial or antiprotozoal agents. For instance, 2-Methoxy-5-nitropyridine is a key intermediate in the synthesis of the antimalarial drug Pyramax.^[1]

Agrochemicals

- The pyridine ring is a core component of many herbicides and pesticides. The specific substitution pattern of **2-Methoxy-5-nitropyridin-4-ol** could be exploited to develop new crop protection agents.^[1]

Materials Science

- Nitropyridine derivatives have been investigated for their applications in materials science, for example, as precursors for conductive polymers or components in organic light-emitting diodes (OLEDs).[1]

Conclusion

2-Methoxy-5-nitropyridin-4-ol represents a potentially valuable, albeit not widely documented, chemical entity. Its synthesis is achievable through established organic chemistry principles. The presence of multiple, reactive functional groups on a pyridine core makes it an attractive starting point for the development of new molecules with potential applications in medicinal chemistry, agrochemicals, and materials science. This guide provides a foundational understanding for researchers and drug development professionals interested in exploring the chemistry and potential of this and related compounds.

References

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Sources

- 1. 2-Methoxy-5-nitropyridine|CAS 5446-92-4| Purity [[benchchem.com](https://www.benchchem.com)]
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